

# Personal protective equipment for handling 4-(Bromomethyl)phenylacetic acid

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## Compound of Interest

Compound Name: 4-(Bromomethyl)phenylacetic acid

Cat. No.: B083933

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## Safe Handling Protocol for 4-(Bromomethyl)phenylacetic Acid

This document provides essential safety and logistical information for the handling and disposal of **4-(Bromomethyl)phenylacetic acid** (CAS RN: 13737-36-5). The following procedures are designed to minimize risk and ensure the safety of laboratory personnel.

## Hazard Identification and Risk Assessment

**4-(Bromomethyl)phenylacetic acid** is a hazardous substance that requires careful handling. The primary risks are associated with inhalation, skin contact, and eye contact.

### Hazard Summary Table

Hazard Classification	GHS Hazard Code	Description	Citations
Skin Irritation	H315	Causes skin irritation.	<a href="#">[1]</a>
Serious Eye Irritation	H319	Causes serious eye irritation.	<a href="#">[1]</a>
Respiratory Sensitization	H334	May cause allergy or asthma symptoms or breathing difficulties if inhaled.	<a href="#">[2]</a>
Specific Target Organ Toxicity	H335	May cause respiratory irritation.	<a href="#">[1]</a>
Acute Toxicity (Oral)	H302	Harmful if swallowed.	
Skin Sensitization	H317	May cause an allergic skin reaction.	

## Personal Protective Equipment (PPE)

A multi-layered approach to PPE is mandatory to prevent exposure. The following equipment must be worn at all times when handling this chemical.

- Hand Protection: Chemical-resistant gloves (e.g., Nitrile or Neoprene) are required. Always inspect gloves for tears or punctures before use.[\[1\]](#)[\[3\]](#)
- Eye and Face Protection: Wear chemical splash goggles and a face shield. Standard safety glasses are not sufficient.[\[1\]](#)[\[4\]](#)
- Respiratory Protection: A NIOSH-approved N95 dust mask or a higher level of respiratory protection (e.g., a full face-piece respirator) must be used, especially when handling the solid powder, to avoid inhaling dust particles.[\[2\]](#)[\[3\]](#)
- Body Protection: Wear a chemical-resistant apron over a lab coat. Ensure clothing covers all exposed skin.[\[1\]](#)[\[5\]](#)

- Footwear: Closed-toe shoes are mandatory. For larger quantities or in case of spills, HAZ-MAT boots or chemical-resistant shoe coverings should be used.[6]

## Operational Plan: Step-by-Step Handling Procedure

### 3.1. Preparation and Engineering Controls

- Ventilation: All handling of **4-(Bromomethyl)phenylacetic acid**, including weighing and solution preparation, must be conducted inside a certified chemical fume hood to prevent inhalation of dust or vapors.[1]
- Emergency Equipment: Ensure an eyewash station and safety shower are readily accessible and have been recently tested. Have a chemical spill kit appropriate for halogenated organic compounds nearby.
- Work Area: Designate a specific area for handling this chemical. Cover the work surface with absorbent, disposable bench paper.

### 3.2. Handling the Solid Compound

- Don PPE: Before opening the container, put on all required PPE as listed in Section 2.
- Weighing: Carefully weigh the required amount of the solid powder in the fume hood. Avoid creating dust. Use a spatula to gently transfer the solid.[1]
- Container Management: Keep the stock container tightly closed when not in use.[3] Store in a cool, dry, and well-ventilated area away from oxidizing agents.[1][7]

### 3.3. Solution Preparation

- Solvent Addition: Slowly add the weighed solid to the chosen solvent in a suitable flask, stirring gently to dissolve.
- Labeling: Immediately label the solution container with the chemical name, concentration, date, and appropriate hazard symbols.

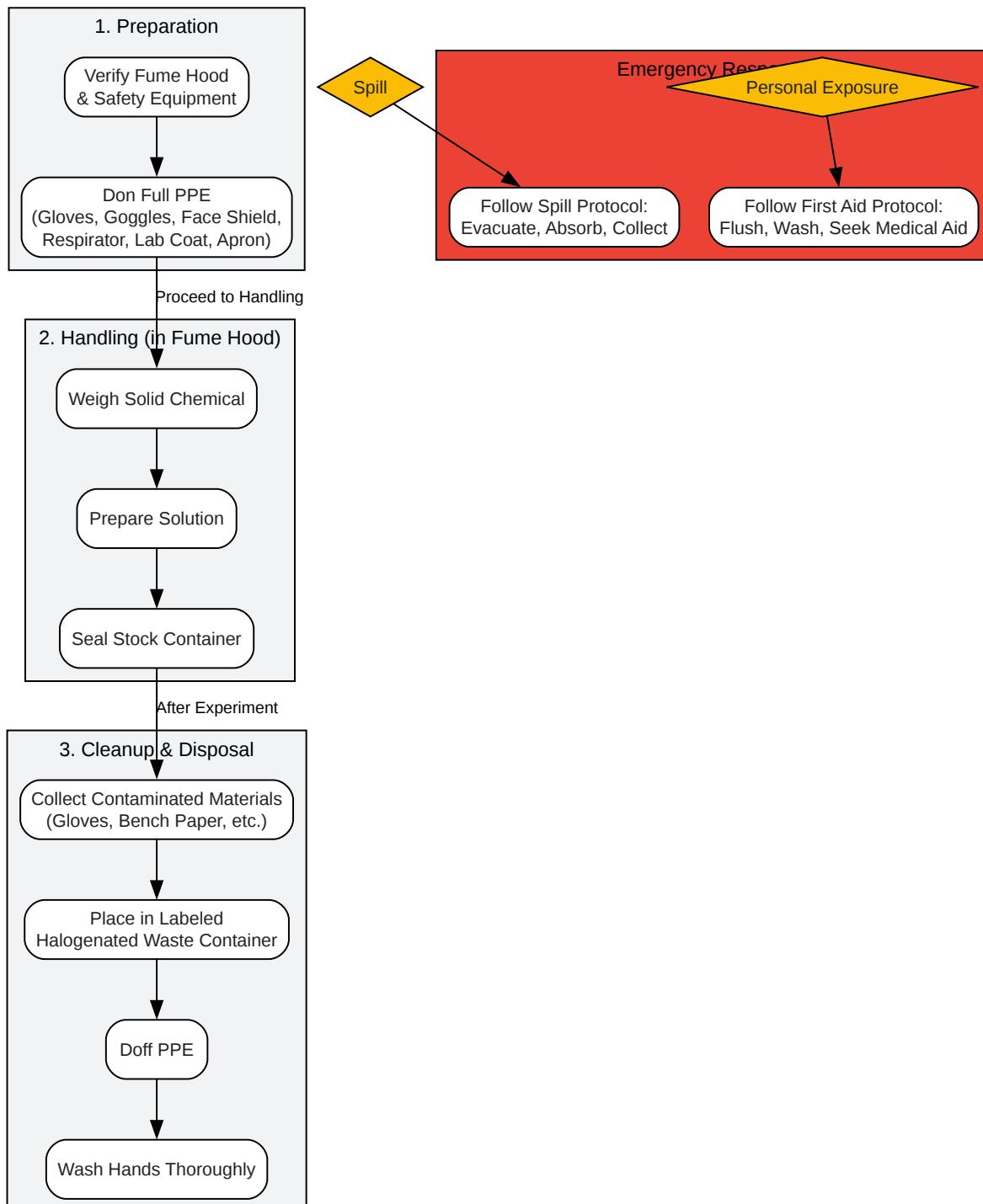
## Emergency Procedures

- Skin Contact: Immediately remove contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes.[1][2][3] Seek medical attention if irritation or a rash develops.
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open.[7] Remove contact lenses if present and easy to do. Seek immediate medical attention.
- Inhalation: Move the individual to fresh air.[1][2][3] If breathing is difficult or respiratory symptoms occur, call a poison center or doctor.[2][3]
- Spill: Evacuate the area. With appropriate PPE, cover the spill with an inert absorbent material. Carefully sweep or shovel the material into a labeled, sealed container for hazardous waste disposal.[1] Do not generate dust.[1] Ventilate the area and wash the spill site after material pickup is complete.

## Disposal Plan

- Waste Collection: All solid waste (contaminated gloves, bench paper, etc.) and unused chemical must be collected in a designated, sealed, and clearly labeled hazardous waste container.
- Waste Segregation: Do not mix this waste with other waste streams. It should be segregated as halogenated organic waste.
- Disposal: Dispose of the waste through a licensed disposal company.[7] Follow all local, state, and federal regulations for hazardous waste disposal. Do not dispose of down the drain.

## Workflow for Handling 4-(Bromomethyl)phenylacetic Acid

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Caption: Workflow for the safe handling of **4-(Bromomethyl)phenylacetic acid**.

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